

Application Notes and Protocols: 1-Chloro-8-fluorooctane in Medicinal Chemistry

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Compound of Interest

Compound Name: 1-Chloro-8-fluorooctane

CAS No.: 593-14-6

Cat. No.: B1604543

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Introduction: The Strategic Advantage of Heterobifunctional Haloalkanes in Drug Discovery

In the landscape of modern medicinal chemistry, the strategic incorporation of halogen atoms into drug candidates is a well-established approach to modulate their physicochemical and pharmacokinetic properties.[1][2][3] Among the diverse array of halogenated building blocks, **1-chloro-8-fluorooctane** emerges as a particularly versatile reagent. Its unique heterobifunctional nature, featuring a reactive chloromethyl terminus and a more inert fluoroalkyl chain, offers medicinal chemists a powerful tool for the synthesis of complex molecular architectures.[4][5]

The differential reactivity of the carbon-chlorine (C-Cl) and carbon-fluorine (C-F) bonds is the cornerstone of **1-chloro-8-fluorooctane**'s utility. The C-Cl bond, being more polarized and weaker than the C-F bond, is significantly more susceptible to nucleophilic substitution.[6][7][8] This allows for selective functionalization at the chloro-end, while the fluorine atom can be retained to enhance metabolic stability, improve membrane permeability, or participate in favorable halogen bonding interactions within a biological target.[1][2]

This document provides a comprehensive guide for researchers, scientists, and drug development professionals on the applications of **1-chloro-8-fluorooctane** as a building block in medicinal chemistry. It includes detailed protocols for key synthetic transformations, insights into experimental design, and safety considerations.

Physicochemical Properties and Handling

A thorough understanding of the physical and chemical properties of **1-chloro-8-fluorooctane** is paramount for its effective and safe use in the laboratory.

Property	Value	Reference
CAS Number	593-14-6	[4][5]
Molecular Formula	C ₈ H ₁₆ ClF	[4][5]
Molecular Weight	166.66 g/mol	[4][5]
Appearance	Colorless liquid	
Density	~0.978 g/cm ³	[4]
Boiling Point	~198.1 °C at 760 mmHg	[4]
Flash Point	~75.5 °C	[4]
Refractive Index	~1.4266	[4]

Safety and Handling:

1-Chloro-8-fluorooctane is a combustible liquid and should be handled in a well-ventilated fume hood, away from open flames and sparks. Personal protective equipment (PPE), including safety goggles, gloves, and a lab coat, should be worn at all times. It is reported to be toxic by intraperitoneal and subcutaneous routes.[4] Upon heating to decomposition, it may emit toxic fumes of chloride and fluoride.[4]

Core Synthetic Applications and Protocols

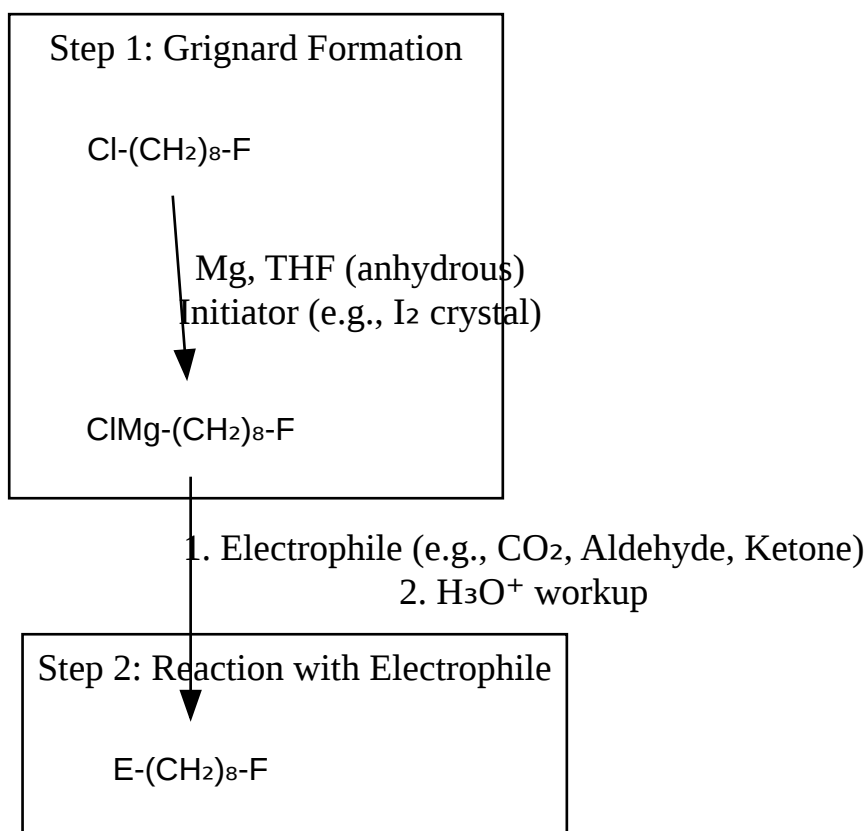
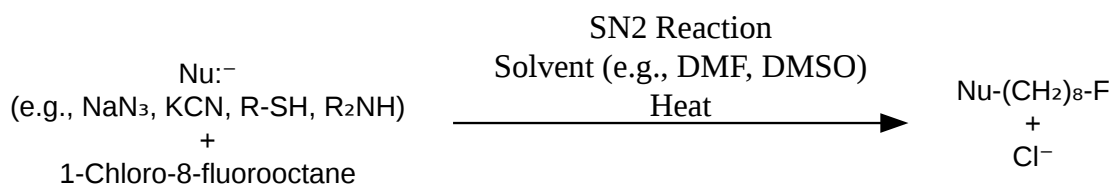
The differential reactivity of the two halogen atoms in **1-chloro-8-fluorooctane** allows for a range of selective synthetic transformations. The more labile C-Cl bond can be targeted for

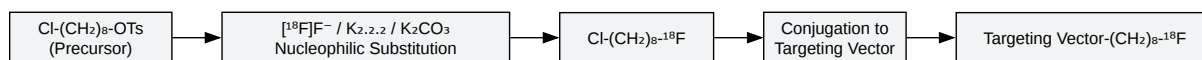
nucleophilic substitution or Grignard reagent formation, leaving the robust C-F bond intact.

Protocol 1: Nucleophilic Substitution at the C-Cl Terminus

This protocol details a general procedure for the nucleophilic substitution of the chloride in **1-chloro-8-fluorooctane**. This reaction is fundamental for introducing a variety of functional groups, such as azides, amines, thiols, and cyanides, which can serve as handles for further synthetic elaboration or as key pharmacophoric elements.

Reaction Scheme:





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Sources

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